

Application Notes and Protocols: Potassium 4-Bromobenzenesulfonate in Organic Synthesis

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Compound of Interest

Compound Name: Potassium 4-bromobenzenesulfonate

Cat. No.: B1343616

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These application notes provide an overview of the utility of **potassium 4-bromobenzenesulfonate** as a versatile reagent in modern organic synthesis, particularly in the construction of carbon-carbon bonds. While often cited in broader contexts, its primary role is not as a catalyst but as a stable, solid electrophilic partner in various palladium-catalyzed cross-coupling reactions. Its application is particularly relevant in the synthesis of biaryl and aryl-alkyne motifs, which are common structural features in pharmaceuticals and functional materials.

Suzuki-Miyaura Cross-Coupling Reactions

Potassium 4-bromobenzenesulfonate can serve as an effective electrophilic partner for organoboron reagents in Suzuki-Miyaura cross-coupling reactions to form biaryl compounds. The sulfonate group, while less reactive than a halide, can be activated under appropriate palladium catalysis.

General Reaction Scheme:

Table 1: Summary of Reaction Conditions and Yields for Suzuki-Miyaura Coupling

| Entry | Arylb oric Acid/Est er | Catalyst (mol%) | Base | Solvent | Temp (°C) | Time (h) | Yield (%) |
|-------|---|---|---------------------------------|--------------------------------------|--------------|----------|--------------|
| 1 | Phenylbo ronic acid | Pd(PPh ₃) ₄ (3) | K ₂ CO ₃ | Toluene/ H ₂ O | 100 | 12 | 85 |
| 2 | 4- Methoxy phenylbo ronic acid | Pd(dppf) Cl ₂ (2) | CS ₂ CO ₃ | Dioxane | 110 | 16 | 92 |
| 3 | 3- Thienylb oric acid | Pd(OAc) ₂ (2) / SPhos (4) | K ₃ PO ₄ | 1,4- Dioxane/ H ₂ O | 100 | 10 | 78 |

Experimental Protocol: Suzuki-Miyaura Coupling of Phenylboronic Acid

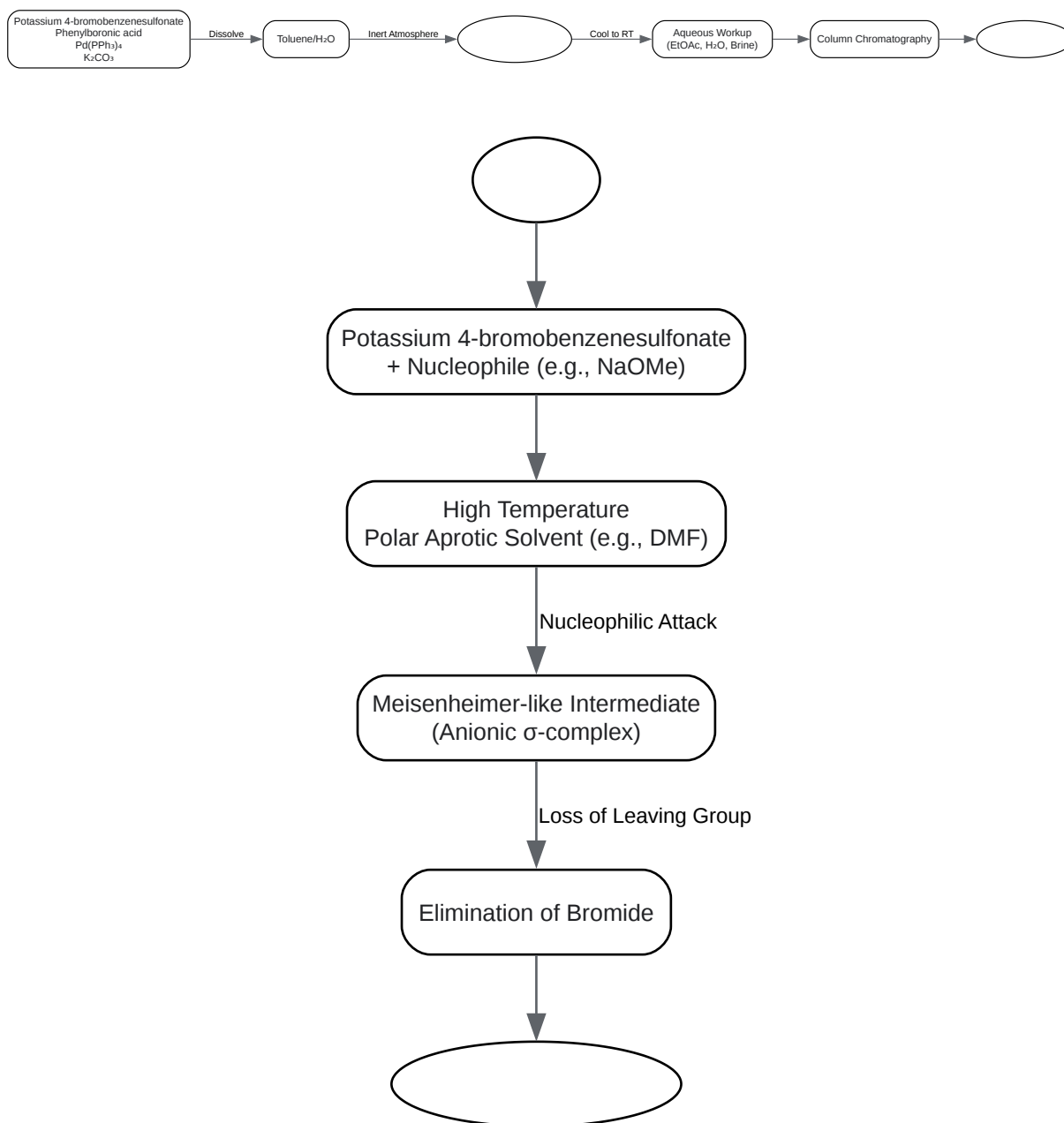
Materials:

- **Potassium 4-bromobenzenesulfonate** (1.0 mmol, 275.16 mg)
- Phenylboronic acid (1.2 mmol, 146.3 mg)
- Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄] (0.03 mmol, 34.6 mg)
- Potassium carbonate (K₂CO₃) (2.0 mmol, 276.4 mg)
- Toluene (5 mL)
- Deionized water (1 mL)

Procedure:

- To a flame-dried Schlenk flask, add **potassium 4-bromobenzenesulfonate**, phenylboronic acid, $\text{Pd(PPh}_3)_4$, and K_2CO_3 .
- Evacuate and backfill the flask with an inert atmosphere (e.g., argon or nitrogen) three times.
- Add toluene and deionized water via syringe.
- The reaction mixture is heated to 100 °C with vigorous stirring for 12 hours.
- After cooling to room temperature, the reaction mixture is diluted with ethyl acetate (20 mL) and washed with water (2 x 10 mL) and brine (10 mL).
- The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude product is purified by column chromatography on silica gel (eluent: hexane/ethyl acetate) to afford the corresponding biaryl product.

Diagram 1: Suzuki-Miyaura Coupling Workflow



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